

An In-Depth Technical Guide to the Physical Properties of **cis-11-Eicosenamide**

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Compound of Interest

Compound Name: *cis-11-Eicosenamide*

Cat. No.: *B078611*

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Introduction

cis-11-Eicosenamide (also known as (Z)-11-Icosenamide) is a primary fatty acid amide, a class of lipid molecules that are gaining recognition as bioactive signaling molecules. It is the amide derivative of *cis*-11-eicosenoic acid (gondoic acid). As a human metabolite, understanding its physical properties is fundamental for research into its physiological roles, potential therapeutic applications, and for the development of analytical methods for its detection and quantification. This technical guide provides a comprehensive overview of the known physical properties of **cis-11-Eicosenamide**, details generalized experimental protocols for their determination, and illustrates its metabolic context.

Core Physical and Chemical Properties

The physical characteristics of **cis-11-Eicosenamide** are essential for its handling, formulation, and analysis in a laboratory setting. These properties are summarized in the table below.

Property	Value	Reference(s)
Molecular Formula	C ₂₀ H ₃₉ NO	[1][2][3][4][5]
Molecular Weight	309.53 g/mol	[1][2][3][4]
Appearance	Solid, Off-White/Waxy Solid	[5][6]
Melting Point	79 °C	[2]
Boiling Point	448.4 °C at 760 mmHg	[2][7][8][9]
Solubility	Slightly soluble in Chloroform and Methanol. Estimated water solubility is very low (0.004572 mg/L at 25°C).	[3][10]
Density	0.876 g/cm ³	[2]
CAS Number	10436-08-5	[1][2][3]

Experimental Protocols for Property Determination

While specific experimental documentation for the determination of the physical properties of **cis-11-Eicosenamide** is not extensively published, the following are detailed, standard methodologies that are broadly applicable to long-chain fatty amides and similar organic solids.

Melting Point Determination (Capillary Method)

The capillary method is a standard and widely accepted technique for determining the melting point of a crystalline organic solid.[2][3]

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)
- Capillary tubes (sealed at one end)
- Thermometer (calibrated)
- Mortar and pestle

Procedure:

- **Sample Preparation:** A small amount of finely powdered **cis-11-Eicosenamide** is introduced into the open end of a capillary tube. The tube is then tapped gently to pack the sample into the sealed end, forming a compact column of 2-3 mm in height.
- **Apparatus Setup:** The capillary tube is placed in the heating block of the melting point apparatus, adjacent to the thermometer.
- **Heating:** The sample is heated at a steady and slow rate, typically 1-2 °C per minute, as the temperature approaches the expected melting point. A preliminary, faster heating rate can be used to determine an approximate melting range to save time.^[3]
- **Observation:** The temperature at which the first drop of liquid appears is recorded as the initial melting point. The temperature at which the entire sample becomes a clear liquid is recorded as the final melting point. The range between these two temperatures is the melting range. For a pure compound, this range is typically narrow (0.5-1.5 °C).^[3]

Boiling Point Determination (Thiele Tube Method)

For high-boiling-point compounds like **cis-11-Eicosenamide**, distillation at atmospheric pressure can be challenging. A common laboratory method for determining the boiling point of a small amount of liquid (or a melted solid) is the Thiele tube method.^{[4][5][10]}

Apparatus:

- Thiele tube
- Heat-resistant oil (e.g., mineral oil or silicone oil)
- Small test tube (fusion tube)
- Capillary tube (sealed at one end)
- Thermometer (calibrated)
- Bunsen burner or heating mantle

Procedure:

- **Sample Preparation:** A small amount of **cis-11-Eicosenamide** is placed in the fusion tube and melted. A capillary tube, with its sealed end uppermost, is placed into the molten sample.
- **Apparatus Assembly:** The fusion tube is attached to the thermometer, ensuring the sample is level with the thermometer bulb. This assembly is then placed in the Thiele tube containing the heating oil.
- **Heating:** The side arm of the Thiele tube is gently heated, allowing convection currents to ensure uniform temperature distribution throughout the oil.[\[10\]](#)
- **Observation:** As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube. Heating is continued until a steady stream of bubbles is observed. The heat source is then removed.
- **Boiling Point Reading:** The liquid is allowed to cool. The boiling point is the temperature at which the bubbling stops and the liquid begins to be drawn back into the capillary tube. This is the point where the vapor pressure of the substance equals the atmospheric pressure.[\[5\]](#)
[\[10\]](#)

Solubility Determination (Qualitative)

A general qualitative assessment of solubility can be performed to understand the polarity and suitable solvents for **cis-11-Eicosenamide**.

Apparatus:

- Small test tubes
- Vortex mixer
- A range of solvents (e.g., water, ethanol, methanol, chloroform, hexane)

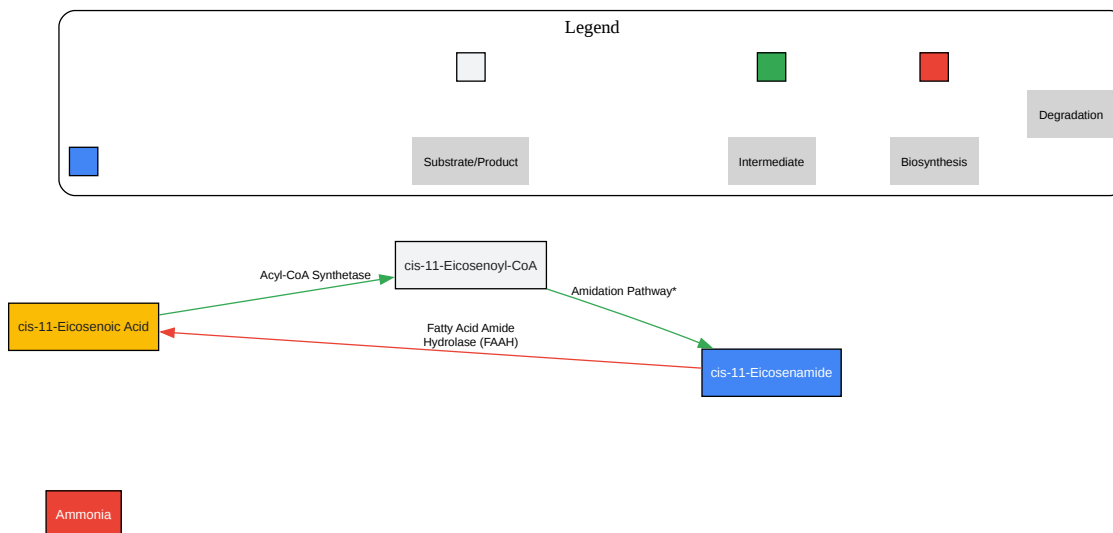
Procedure:

- **Sample Addition:** A small, measured amount (e.g., 1-2 mg) of **cis-11-Eicosenamide** is placed into separate test tubes.
- **Solvent Addition:** A measured volume (e.g., 1 mL) of each solvent is added to the respective test tubes.
- **Mixing:** The tubes are agitated using a vortex mixer for a set period (e.g., 1-2 minutes) to ensure thorough mixing.
- **Observation:** The tubes are allowed to stand, and the solubility is observed. The substance is classified as soluble if no solid particles are visible, partially soluble if some solid remains but a significant portion has dissolved, and insoluble if the solid remains largely unchanged.

Metabolic Pathway of Primary Fatty Acid Amides

cis-11-Eicosenamide belongs to the class of primary fatty acid amides (PFAMs). While the specific enzymes involved in its metabolism are a subject of ongoing research, a general pathway for the biosynthesis and degradation of PFAMs has been proposed.

*The exact enzymatic steps for the amidation of the acyl-CoA to the primary fatty acid amide are still under investigation.



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Caption: Generalized metabolic pathway for the biosynthesis and degradation of **cis-11-Eicosenamide**.

Conclusion

This technical guide provides essential data on the physical properties of **cis-11-Eicosenamide**, offering a valuable resource for professionals in research and drug development. The summarized data, coupled with standardized experimental protocols, facilitates the practical application of this knowledge in a laboratory setting. Furthermore, the

visualization of its metabolic context helps in understanding its biological significance. As research into the roles of primary fatty acid amides continues to expand, a thorough understanding of the fundamental physical and chemical characteristics of molecules like **cis-11-Eicosenamide** will be increasingly crucial.

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